

An In-depth Technical Guide to the Chemical Structure and Properties of Nabam

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Compound of Interest

Compound Name: Nabam

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Introduction

Nabam, a member of the ethylene bis-dithiocarbamate (EBDC) class of fungicides, has been utilized in agriculture for the control of a broad spectrum of fungal pathogens.^[1] Its activity also extends to being an algicide and bactericide, with applications in industrial water treatment and crop protection.^{[1][2]} This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, mechanism of action, and degradation of **Nabam**, tailored for a scientific audience. All quantitative data are presented in structured tables, and key experimental methodologies and pathways are detailed and visualized.

Chemical Identity and Structure

Nabam is the common name for disodium ethylenebis(dithiocarbamate).^[1] Its chemical structure is characterized by a central ethylene bridge connecting two dithiocarbamate functional groups, with sodium as the counter-ion.

Identifier	Value
IUPAC Name	disodium N,N'-ethane-1,2-diylldicarbamodithioate
CAS Number	142-59-6
Molecular Formula	C4H6N2Na2S4
Molecular Weight	256.34 g/mol
Canonical SMILES	C(CNC(=S)[S-])NC(=S)[S-].[Na+].[Na+]
InChI Key	UQJQVUOTMVCFH-X-UHFFFAOYSA-L

Physicochemical Properties

Nabam is a colorless to light amber solid with a slight odor.[\[2\]](#) It is highly soluble in water but hydrolyzes rapidly in aqueous environments.[\[1\]](#)

Property	Value
Appearance	Colorless to light amber solid [2]
Melting Point	Decomposes upon melting
Boiling Point	Decomposes
Water Solubility	Very soluble [1]
Vapor Pressure	Negligible
LogP (Octanol-Water Partition Coefficient)	1.656 (estimated)

Synthesis of Nabam: Experimental Protocol

The synthesis of **Nabam** involves the reaction of ethylenediamine with carbon disulfide in the presence of a base, typically sodium hydroxide.[\[1\]](#)

Materials:

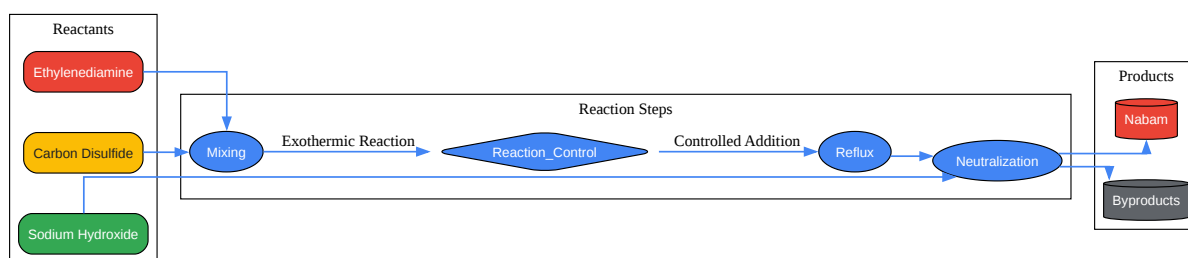
- Ethylenediamine (92%)

- Carbon disulfide
- Sodium hydroxide (NaOH)
- Ethanol (95%)
- Water

Procedure:

- In a round-bottomed flask, dissolve 1.83 moles of 92% ethylenediamine in a mixture of 300 mL of 95% ethanol and 300 mL of water.
- Attach a reflux condenser to the flask.
- Carefully add approximately 15-20 mL of carbon disulfide through the condenser and shake the flask to initiate the reaction. A vigorous exothermic reaction should commence. Cooling may be necessary to control the reaction rate.
- Once the initial reaction subsides, place the flask in a water bath at 60°C.
- Add the remaining carbon disulfide dropwise through the condenser at a rate that maintains a gentle reflux. The addition should take approximately 2 hours.
- After the addition is complete, raise the temperature of the water bath to 100°C and allow the mixture to reflux for an additional hour.
- Neutralize the reaction mixture with a solution of sodium hydroxide to form the disodium salt, **Nabam**.
- The product can be isolated by cooling the solution and collecting the precipitated **Nabam** crystals by filtration.
- Wash the crystals with cold acetone and dry under vacuum.

Logical Workflow for **Nabam** Synthesis:



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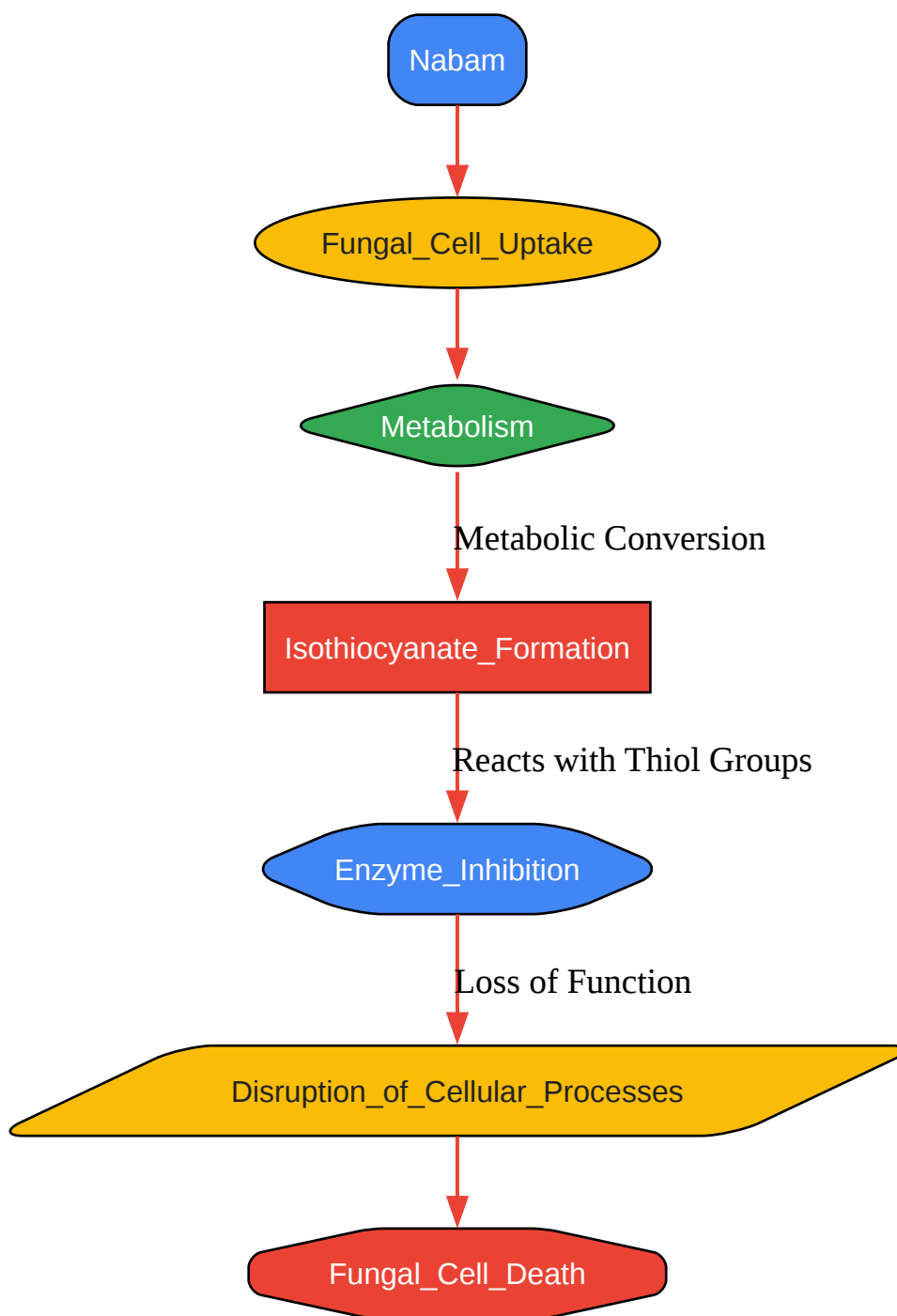
Caption: Logical workflow for the synthesis of **Nabam**.

Fungicidal Mechanism of Action

The fungicidal activity of dithiocarbamates like **Nabam** is generally considered to be multi-site and non-specific.[3] The primary mechanism involves the inhibition of enzyme activity by chelating essential metal-containing enzymes, including those crucial for the production of adenosine triphosphate (ATP).[3]

Upon entering the fungal cell, **Nabam** is metabolized to isothiocyanates. These highly reactive intermediates can then react with vital thiol (-SH) groups present in amino acids and enzymes, leading to the disruption of cellular processes and ultimately, cell death.

Logical Relationship of **Nabam**'s Fungicidal Action:



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